

# understanding the structure of 3-Maleimidobenzoic acid

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## Compound of Interest

Compound Name: 3-Maleimidobenzoic acid

Cat. No.: B556600

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An In-depth Technical Guide to **3-Maleimidobenzoic Acid**: Structure, Properties, and Applications

## Introduction

**3-Maleimidobenzoic acid** is a heterobifunctional crosslinking reagent that has become an indispensable tool in the fields of biochemistry, drug development, and diagnostics.[1] Its unique structure, featuring two distinct reactive moieties, allows for the precise and stable covalent linkage of biomolecules, such as proteins and antibodies.[1] This capability is fundamental to the construction of complex bioconjugates, including antibody-drug conjugates (ADCs), and the development of sensitive diagnostic assays.[2][3] This guide provides a comprehensive overview of the structure, properties, and core applications of **3-Maleimidobenzoic acid** for researchers, scientists, and professionals in drug development.

## Core Structure and Physicochemical Properties

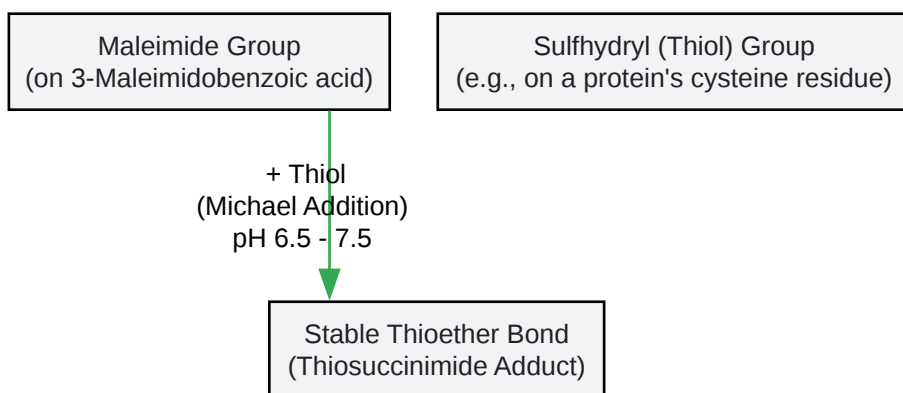
**3-Maleimidobenzoic acid**, with the chemical formula  $C_{11}H_7NO_4$ , possesses a distinctive architecture comprising a maleimide group and a benzoic acid group.[1] This dual functionality is the key to its versatility as a crosslinker. The maleimide group demonstrates high reactivity towards sulfhydryl (thiol) groups, commonly found in the cysteine residues of proteins, while the carboxylic acid group serves as an attachment point for a wide range of molecules.[4]

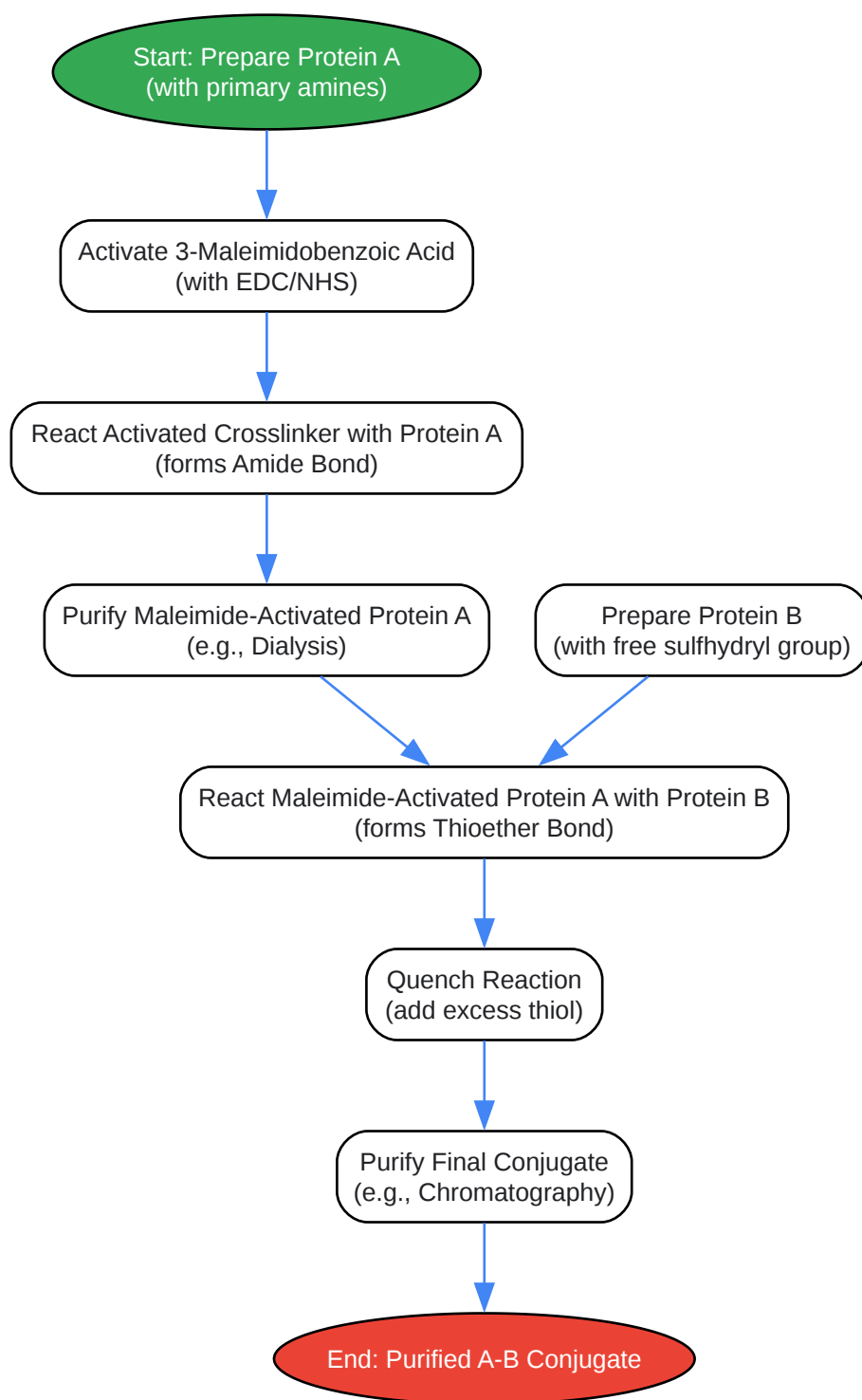
A summary of its key physicochemical properties is presented below.

Table 1: Physicochemical Properties of **3-Maleimidobenzoic Acid**

Property	Value	Reference
Synonyms	3-(2,5-Dioxo-2,5-dihydro-1H-pyrrol-1-yl)benzoic acid, N-(3-Benzoic acid)maleimide	<a href="#">[1]</a>
CAS Number	17057-07-7	<a href="#">[1]</a>
Molecular Formula	C <sub>11</sub> H <sub>7</sub> NO <sub>4</sub>	<a href="#">[1]</a>
Molecular Weight	217.18 g/mol	<a href="#">[1]</a>
Appearance	Light yellow powder	<a href="#">[1]</a>
Purity	≥ 95% (NMR)	<a href="#">[1]</a>
MDL Number	MFCD00022572	<a href="#">[1]</a>

Below is a diagram illustrating the chemical structure of **3-Maleimidobenzoic acid**.





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